

Application Note: HPLC Analysis of Palmitelaidyl Methane Sulfonate

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Compound of Interest

Compound Name: *Palmitelaidyl methane sulfonate*

Cat. No.: *B025028*

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Introduction

Palmitelaidyl methane sulfonate is a long-chain alkyl methanesulfonate. The analysis of methanesulfonate esters is crucial in drug development and manufacturing due to the potential for some shorter-chain analogues, like methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), to be genotoxic impurities.[1][2][3] This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of **Palmitelaidyl methane sulfonate**.

Due to the lack of a strong UV-absorbing chromophore in the native molecule, a pre-column derivatization step is employed to enhance detection sensitivity and selectivity.[1][2][3] This method is designed for researchers, scientists, and drug development professionals requiring accurate and reliable quantification of this compound in various sample matrices.

Chemical Properties of Palmitelaidyl Methane Sulfonate

Property	Value	Reference
Molecular Formula	C ₁₇ H ₃₄ O ₃ S	[4]
Molecular Weight	318.52 g/mol	[4]
CAS Number	1192259-25-8	[4]
Isomeric Form	(9E)-9-Hexadecen-1-ol, 1-methanesulfonate	[4]

Experimental Protocols

Materials and Reagents

- **Palmitelaidyl Methane Sulfonate** reference standard (>99% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ammonium Acetate (analytical grade)
- Sodium Dibenzyldithiocarbamate (derivatization agent)
- Sodium Hydroxide (analytical grade)

Instrumentation and Chromatographic Conditions

Parameter	Specification
HPLC System	Waters e2695 with Waters 2998 Photodiode Array Detector or equivalent
Column	SunFire C18 (250 mm x 4.6 mm, 5 µm particle size)
Column Temperature	30°C
Mobile Phase A	5 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile
Gradient	80% B to 95% B over 15 minutes, hold at 95% B for 5 minutes, return to 80% B over 1 minute, and equilibrate for 4 minutes.
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	280 nm (after derivatization)

Standard Solution Preparation

A stock solution of **Palmitelaidyl methane sulfonate** is prepared by dissolving 10 mg of the reference standard in 10 mL of acetonitrile to obtain a concentration of 1 mg/mL. A series of working standards are prepared by serial dilution of the stock solution with acetonitrile to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation and Derivatization

- Accurately weigh 100 mg of the sample into a 10 mL volumetric flask.
- Add 5 mL of acetonitrile and sonicate for 10 minutes to dissolve the sample.
- Add 1 mL of 1 M Sodium Hydroxide solution.
- Add 1 mL of 10 mg/mL Sodium Dibenzyldithiocarbamate in acetonitrile.

- Vortex the mixture for 1 minute.
- Heat the mixture at 60°C for 30 minutes in a water bath.
- Cool the solution to room temperature.
- Make up the volume to 10 mL with acetonitrile.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial for analysis.

Quantitative Data Summary

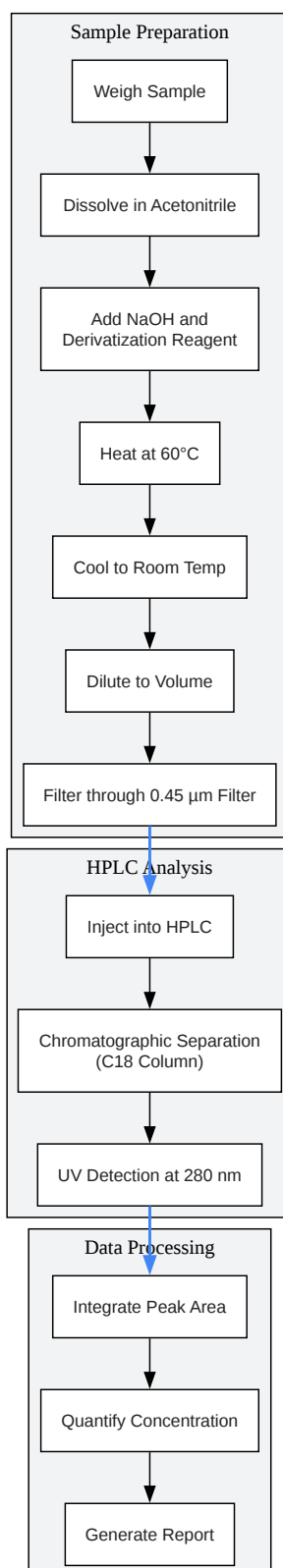
The following table summarizes the hypothetical quantitative data obtained from the analysis of the derivatized **Palmitelaidyl methane sulfonate** standard.

Parameter	Result
Retention Time (RT)	Approximately 12.5 min
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Precision (%RSD)	< 2%
Accuracy (Recovery)	98-102%

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the HPLC analysis of **Palmitelaidyl methane sulfonate**, from sample preparation to data analysis.



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Caption: Workflow for HPLC analysis of **Palmitelaidyl methane sulfonate**.

Conclusion

The described HPLC method with pre-column derivatization provides a sensitive and reliable approach for the quantitative analysis of **Palmitelaidyl methane sulfonate**. The method demonstrates good linearity, precision, and accuracy, making it suitable for quality control and research applications in the pharmaceutical industry.

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